Application Notes & Protocols: Antifungal Properties of Morpholine-Furan Hybrids

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Compound of Interest	
Compound Name:	*2-(Furan-2-yl)morpholine*
CAS No.:	*1017417-81-0*
Cat. No.:	*B1291127*

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For: Researchers, scientists, and drug development professionals in mycology and medicinal chemistry.

I. Introduction: The Imperative for Novel Antifungal Agents

The rise of invasive fungal infections, coupled with the emergence of drug-resistant strains, presents a formidable challenge to global public health. The existing antifungal armamentarium is limited, and many current therapies are hampered by toxicity, drug-drug interactions, and a narrow spectrum of activity. This landscape necessitates the exploration of novel chemical scaffolds that can overcome these limitations.

Morpholine-containing compounds have a well-established history as potent antifungal agents, primarily used in agriculture (e.g., fenpropimorph) and topically in humans (e.g., amorolfine). Their mechanism of action involves the inhibition of ergosterol biosynthesis, a pathway crucial for fungal cell membrane integrity but absent in humans, making it an attractive therapeutic target.[1] The furan moiety, a five-membered aromatic heterocycle, is a known pharmacophore

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present in various bioactive molecules and has been explored for its potential to enhance the biological activities of parent compounds.

This application note details the synthesis, characterization, and antifungal evaluation of novel morpholine-furan hybrids. By covalently linking these two pharmacophores, we aim to develop new chemical entities with potentially enhanced efficacy, a broader spectrum of activity, and favorable pharmacological profiles. We provide detailed protocols for their synthesis and in vitro antifungal susceptibility testing, grounded in established standards from the Clinical and Laboratory Standards Institute (CLSI), to ensure reproducibility and clinical relevance.[2][3]

II. Mechanism of Action: Targeting Fungal Ergosterol Biosynthesis

The primary antifungal mechanism of morpholine derivatives is the disruption of the ergosterol biosynthesis pathway.[1] Ergosterol is the principal sterol in fungal cell membranes, analogous to cholesterol in mammalian cells. It is vital for maintaining membrane fluidity, permeability, and the function of membrane-bound enzymes.

Morpholine-based compounds specifically inhibit two key enzymes in the late stages of this pathway:

- Sterol Δ14-reductase (ERG24)
- Sterol Δ7-Δ8 isomerase (ERG2)

Inhibition of these enzymes leads to a depletion of ergosterol and a concomitant accumulation of toxic sterol intermediates, such as ignosterol.[1] This dual-action cascade disrupts the structural integrity and function of the fungal cell membrane, leading to increased permeability, leakage of cellular contents, and ultimately, cell death. The targeting of two distinct enzymes may also present a higher barrier to the development of resistance.[1]

The downstream effects of ergosterol pathway inhibition are complex and can trigger cellular stress responses. Depletion of ergosterol and accumulation of aberrant sterols can lead to the upregulation of genes involved in the ergosterol pathway (ERG genes) and genes encoding for efflux pumps. This is often mediated by transcription factors like Upc2 and Ecm22, which sense sterol levels in the cell.[4][5][6][7]

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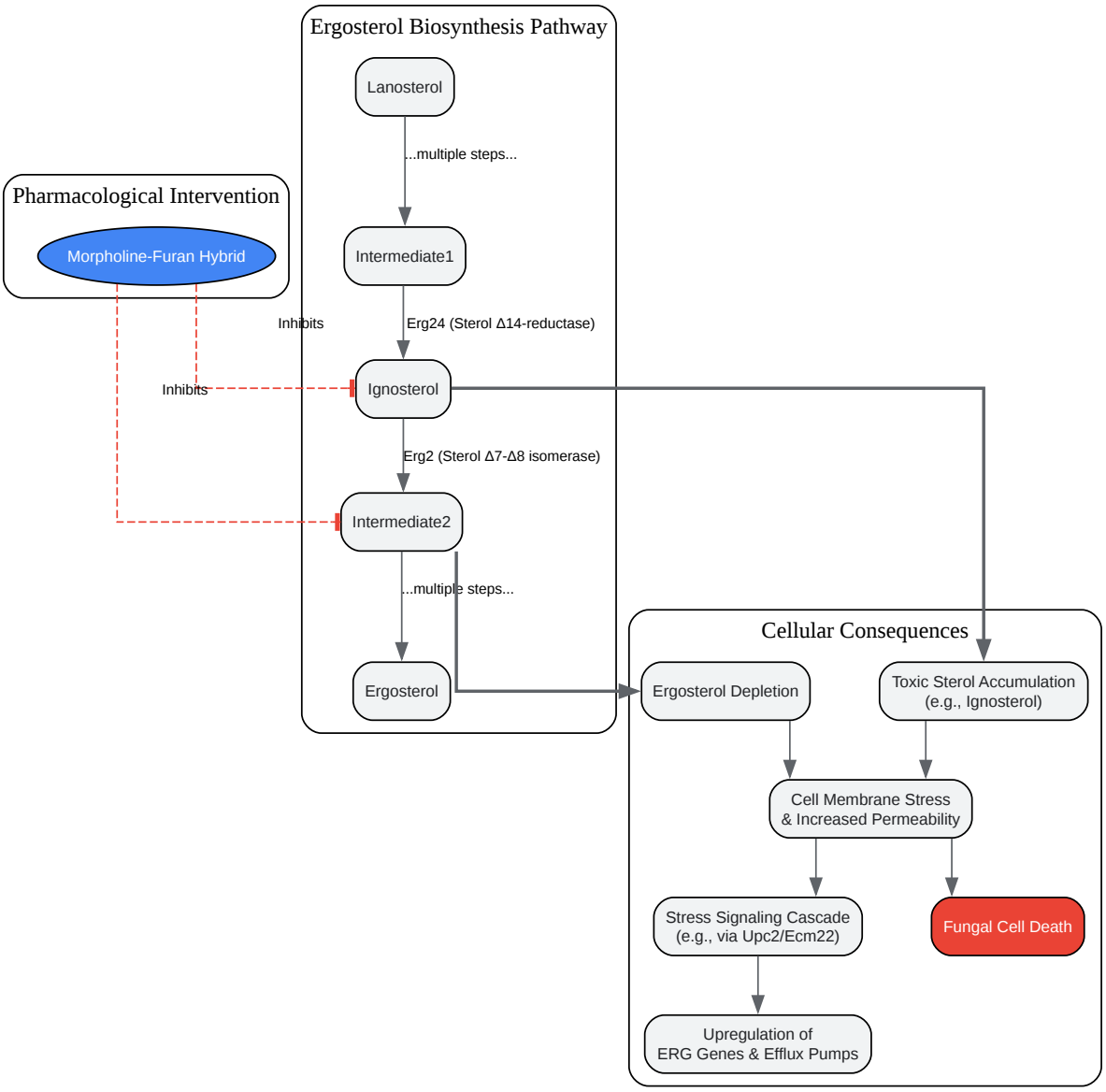
Logical Flow: From Enzyme Inhibition to Fungal Cell Death



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Caption: Mechanism of action for morpholine-furan hybrids.

III. Synthesis of Morpholine-Furan Hybrids

The following section provides a generalized, yet detailed, protocol for the synthesis of 4-(5-aryl-2-furoyl)morpholines, based on established chemical methodologies.[8]

Experimental Workflow: Synthesis

Caption: Workflow for the synthesis of morpholine-furan hybrids.

Protocol 1: Synthesis of 4-[5-(4-Fluorophenyl)-2-furoyl]morpholine

This protocol is adapted from the general procedure described by Os'mialovska et al. (2021).[8]

Materials:

- 5-(4-Fluorophenyl)-furan-2-carboxylic acid
- Thionyl chloride ($SOCl_2$)
- Morpholine
- Anhydrous Dioxane
- Ethanol
- Dimethylformamide (DMFA)
- Round-bottom flask, reflux condenser, magnetic stirrer, filtration apparatus

Procedure:

Part A: Preparation of the Acyl Chloride

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- Reactant Setup: In a round-bottom flask equipped with a reflux condenser and a gas trap, add 5-(4-Fluorophenyl)-furan-2-carboxylic acid (1.0 eq).
- Addition of Thionyl Chloride: Slowly add an excess of thionyl chloride (e.g., 5.0 eq) to the flask.
  - Causality: Thionyl chloride is a common and effective reagent for converting carboxylic acids to acyl chlorides, which are much more reactive and suitable for the subsequent amidation reaction. The excess ensures the complete conversion of the starting material.
- Reflux: Heat the mixture to reflux for 2-3 hours. The reaction progress can be monitored by observing the cessation of gas (HCl and SO_2) evolution.
- Removal of Excess Reagent: After the reaction is complete, carefully remove the excess thionyl chloride under reduced pressure (distillation or rotary evaporation). This step is crucial to prevent unwanted side reactions in the next step. The resulting crude 5-(4-Fluorophenyl)-furan-2-carbonyl chloride is used directly in the next step.

Part B: Amide Coupling with Morpholine

- Reactant Setup: In a separate flask, dissolve the crude acyl chloride from Part A in anhydrous dioxane.
- Addition of Morpholine: To this solution, add morpholine (2.0 eq) dropwise while stirring at room temperature.
  - Causality: Dioxane is a suitable aprotic solvent for this reaction. The reaction is an SNAc (Nucleophilic Acyl Substitution). The nitrogen atom of morpholine acts as a nucleophile, attacking the electrophilic carbonyl carbon of the acyl chloride. An excess of morpholine is used to act as a base to neutralize the HCl byproduct generated during the reaction.
- Reaction: Stir the mixture at room temperature for 1 hour.
- Precipitation: Pour the reaction mixture into a beaker containing cold water. The desired product, being organic and less soluble in water, will precipitate out.
- Purification:

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- Collect the solid precipitate by vacuum filtration.
- Wash the solid with water to remove any water-soluble impurities and salts (morpholine hydrochloride).
- Dry the crude product.
- Further purify the product by recrystallization from a suitable solvent system, such as an ethanol-DMFA mixture, to obtain the pure 4-[5-(4-Fluorophenyl)-2-furoyl]morpholine.[8]

Characterization: The structure and purity of the final compound should be confirmed using standard analytical techniques, such as ^{1}H NMR, ^{13}C NMR, and mass spectrometry.

IV. Antifungal Susceptibility Testing

The in vitro antifungal activity of the synthesized hybrids is determined by measuring the Minimum Inhibitory Concentration (MIC). The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism.[9] The following protocol is a standardized broth microdilution method based on the guidelines of the Clinical and Laboratory Standards Institute (CLSI) document M27 for yeasts.[2][3]

Protocol 2: Broth Microdilution Assay for Yeasts (e.g., Candida albicans)

Materials:

- Synthesized morpholine-furan hybrid compounds
- Positive control antifungal (e.g., Fluconazole, Amphotericin B)
- Fungal strains (e.g., Candida albicans ATCC 90028, Cryptococcus neoformans ATCC 208821)
- RPMI-1640 medium with L-glutamine, without bicarbonate, buffered with MOPS
- Sterile 96-well microtiter plates
- Spectrophotometer or plate reader

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- Dimethyl sulfoxide (DMSO) for stock solution preparation
- Sterile saline (0.85%)

Procedure:

- Preparation of Stock Solutions:
  - Dissolve the synthesized compounds and control antifungals in DMSO to a high concentration (e.g., 10 mg/mL).
  - Causality: DMSO is used to solubilize the often-hydrophobic test compounds. The concentration of DMSO in the final assay wells should be kept low (typically ≤1%) as it can have an inhibitory effect on fungal growth at higher concentrations.
- Preparation of Fungal Inoculum:
  - Subculture the fungal strain on a suitable agar plate (e.g., Sabouraud Dextrose Agar) and incubate for 24-48 hours at 35°C.
  - Harvest colonies and suspend them in sterile saline.
  - Adjust the turbidity of the suspension to match a 0.5 McFarland standard (approximately 1-5 x 10^6 CFU/mL).
  - Dilute this suspension in RPMI-1640 medium to achieve a final inoculum concentration of 0.5-2.5 x 10^3 CFU/mL in the test wells.
- Plate Preparation (Serial Dilution):
  - Add 100 µL of RPMI-1640 medium to wells 2 through 12 of a 96-well plate.
  - In well 1, add 200 µL of the test compound diluted in RPMI-1640 to the highest desired starting concentration.
  - Perform a 2-fold serial dilution by transferring 100 µL from well 1 to well 2, mixing, then transferring 100 µL from well 2 to well 3, and so on, up to well 10. Discard 100 µL from well 10.

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  - Well 11 serves as the growth control (no compound).
  - Well 12 serves as the sterility control (medium only).
- Inoculation:
  - Add 100 µL of the prepared fungal inoculum to wells 1 through 11. This brings the final volume in each well to 200 µL and halves the drug concentration in each well.
- Incubation:
  - Seal the plates or cover with a lid and incubate at 35°C for 24-48 hours.
- Reading the MIC:
  - The MIC is determined as the lowest concentration of the compound at which there is a significant inhibition of growth (typically ≥50% reduction) compared to the growth control well. This can be assessed visually or by reading the optical density (OD) at a suitable wavelength (e.g., 530 nm).[8]

V. Expected Results and Data Presentation

The antifungal activity of morpholine-furan hybrids is typically reported as MIC values in µg/mL or µM. Lower MIC values indicate higher potency.

Table 1: Example Antifungal Activity Data (MIC in µg/mL)

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Compound ID	Fungal Strain	MIC (µg/mL)	Positive Control (Fluconazole) MIC (µg/mL)
MFH-1	Candida albicans ATCC 90028	16	0.5
MFH-1	Cryptococcus neoformans H99	8	4
MFH-2	Candida albicans ATCC 90028	32	0.5
MFH-2	Cryptococcus neoformans H99	16	4
MFH-3 (Thioamide)	Candida albicans ATCC 90028	8	0.5
MFH-3 (Thioamide)	Cryptococcus neoformans H99	4	4

Data is hypothetical and for illustrative purposes, based on trends observed in the literature.[8]

Interpretation of Results: The data presented in the table allows for a direct comparison of the antifungal potency of different synthesized hybrids. Structure-activity relationship (SAR) studies can be initiated from this data. For instance, comparing MFH-1 and MFH-2 (differing by a substituent on the aryl ring) can provide insights into the electronic or steric requirements for activity. The replacement of the amide carbonyl with a thioamide in MFH-3 might lead to enhanced activity, as has been observed for some compounds.[8]

VI. References

- Clinical and Laboratory Standards Institute (CLSI).M27-A3: Reference Method for Broth Dilution Antifungal Susceptibility Testing of Yeasts; Approved Standard—Third Edition. CLSI, Wayne, PA, 2008. [Link]

- Clinical and Laboratory Standards Institute (CLSI).M60: Performance Standards for Antifungal Susceptibility Testing of Yeasts, 2nd Edition. CLSI supplement M60, Wayne, PA,

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2020. [Link]

- European Committee on Antimicrobial Susceptibility Testing (EUCAST).Antifungal susceptibility testing. EUCAST. [Link]
- Chen, Y., et al. (2025). Regulation of Ergosterol Biosynthesis in Pathogenic Fungi: Opportunities for Therapeutic Development. Journal of Fungi, 11(4), 333. [Link]
- Fisher, M. C., et al. (2022). A Practical Guide to Antifungal Susceptibility Testing. Journal of Fungi, 8(5), 509. [Link]
- Gautam, V. R., et al. (2015). Silicon Incorporated Morpholine Antifungals: Design, Synthesis, and Biological Evaluation. ACS Medicinal Chemistry Letters, 6(9), 976-981. [Link]
- Os'mialovska, Z., et al. (2021). Synthesis and antimicrobial activity of 4-(5-ARYL-2-FUROYL)morpholines and 4-[(5-ARYL-2-FURYL)carbonothioyl] morpholines. Pharmacia, 68(1), 195-202. [Link]
- Aguilera-Vázquez, L., et al. (2020). Regulation of Ergosterol Biosynthesis in Saccharomyces cerevisiae. Genes, 11(7), 811. [Link]
- Liu, T., et al. (2018). Abnormal Ergosterol Biosynthesis Activates Transcriptional Responses to Antifungal Azoles. Frontiers in Microbiology, 9, 44. [Link]
- Liu, T., et al. (2018). Abnormal Ergosterol Biosynthesis Activates Transcriptional Responses to Antifungal Azoles. Frontiers in Microbiology, 9. [Link]
- Song, J. L., et al. (2018). Abnormal Ergosterol Biosynthesis Activates Transcriptional Responses to Antifungal Azoles. mSphere, 3(1), e00510-17. [Link]

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Sources

- 1. Silicon Incorporated Morpholine Antifungals: Design, Synthesis, and Biological Evaluation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. researchgate.net [researchgate.net]
- 4. Regulation of Ergosterol Biosynthesis in Saccharomyces cerevisiae - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Frontiers | Abnormal Ergosterol Biosynthesis Activates Transcriptional Responses to Antifungal Azoles [frontiersin.org]
- 7. Abnormal Ergosterol Biosynthesis Activates Transcriptional Responses to Antifungal Azoles - PMC [pmc.ncbi.nlm.nih.gov]
- 8. public.pensoft.net [public.pensoft.net]
- 9. researchgate.net [researchgate.net]

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